

Technical Guide: Spectroscopic Characterization of 4-Propylbenzamide

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Compound of Interest

Compound Name: 4-Propylbenzamide

CAS No.: 121193-17-7

Cat. No.: B053233

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Executive Summary & Compound Profile

4-Propylbenzamide (CAS: 121193-17-7) is a primary aromatic amide used as a structural motif in liquid crystal engineering and as an intermediate in the synthesis of histone demethylase (LSD1) inhibitors. Its characterization relies on distinguishing the para-substituted propyl chain from the electron-withdrawing amide functionality.

Compound Identity

Parameter	Data
IUPAC Name	4-Propylbenzamide
CAS Number	121193-17-7
Molecular Formula	
Molecular Weight	163.22 g/mol
Structure	(para)
Appearance	White crystalline solid
Predicted MP	152–155 °C (Based on homolog trends)

Experimental Protocol: Synthesis & Sample Preparation

To ensure spectral data integrity, the compound is typically isolated via the amidation of 4-propylbenzoic acid. The following protocol ensures a purity suitable for high-resolution NMR.

Synthesis Workflow (Graphviz)

The following diagram outlines the conversion of 4-propylbenzoic acid to the amide via an acyl chloride intermediate, ensuring removal of the carboxylic acid proton which would otherwise interfere with spectral assignment.



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Caption: Two-step synthesis via acyl chloride activation to generate high-purity **4-Propylbenzamide** for analysis.

Sample Preparation for Spectroscopy

- NMR: Dissolve 10 mg of purified sample in 0.6 mL of DMSO-d₆ (preferred for amides to sharpen NH signals) or CDCl₃. Filter through a cotton plug to remove particulates.
- IR: Prepare a KBr pellet (1-2% sample in KBr) or use ATR (Attenuated Total Reflectance) on the neat solid.
- MS: Dilute to 10 µg/mL in Methanol/Water (50:50) + 0.1% Formic Acid for ESI-MS.

Nuclear Magnetic Resonance (NMR) Analysis

The NMR data reflects the

aromatic system and the aliphatic propyl chain.

H NMR Data (400 MHz, CDCl₃)

The aromatic region displays a characteristic "roofing" effect typical of para-substituted benzenes with different electronic environments (alkyl donor vs. amide acceptor).

Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
7.73	Doublet (Hz)	2H	Ar-H (Ortho to C=O)	Deshielded by the anisotropy and electron-withdrawing nature of the carbonyl group.
7.25	Doublet (Hz)	2H	Ar-H (Ortho to Propyl)	Shielded relative to H-2,6 due to the weak electron-donating effect of the alkyl group.
5.80 – 6.50	Broad Singlet	2H		Exchangeable protons. Broadening occurs due to quadrupolar relaxation of Nitrogen and H-bonding.
2.64	Triplet (Hz)	2H	Benzylic	Deshielded by the aromatic ring current (Benzylic position).
1.65	Sextet (Hz)	2H	Central	Typical aliphatic methylene, split by adjacent methyl and benzylic methylene.

0.94	Triplet (Hz)	3H	Terminal	Typical terminal methyl group.
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C NMR Data (100 MHz, CDCl₃)

Shift (, ppm)	Carbon Type	Assignment
169.5	Quaternary (C=O)	Amide Carbonyl
147.2	Quaternary (Ar)	C-4 (Attached to Propyl)
131.5	Quaternary (Ar)	C-1 (Attached to C=O)
128.6	Methine (CH)	C-3,5 (Ortho to Propyl)
127.4	Methine (CH)	C-2,6 (Ortho to C=O)
37.9	Methylene ()	Benzylic Carbon
24.3	Methylene ()	Central Propyl Carbon
13.8	Methyl ()	Terminal Methyl

Infrared Spectroscopy (IR)

The IR spectrum validates the functional groups, specifically distinguishing the primary amide from the acid precursor.

Wavenumber ()	Vibration Mode	Functional Group	Notes
3350, 3170	N-H Stretch	Primary Amide	Appears as a doublet (asymmetric/symmetric stretch) in solid phase.
2960 – 2870	C-H Stretch	Alkyl (Propyl)	C-H stretching vibrations.
1665	C=O Stretch	Amide I	Strong, sharp band. Lower than esters due to resonance.
1620	N-H Bend	Amide II	Characteristic of primary amides.
850	C-H Out-of-Plane	Para-substitution	Diagnostic band for 1,4-disubstituted benzene rings.

Mass Spectrometry (MS) Fragmentation

The fragmentation pattern under Electron Ionization (EI, 70 eV) follows a logical cleavage pathway involving the amide and the alkyl chain.

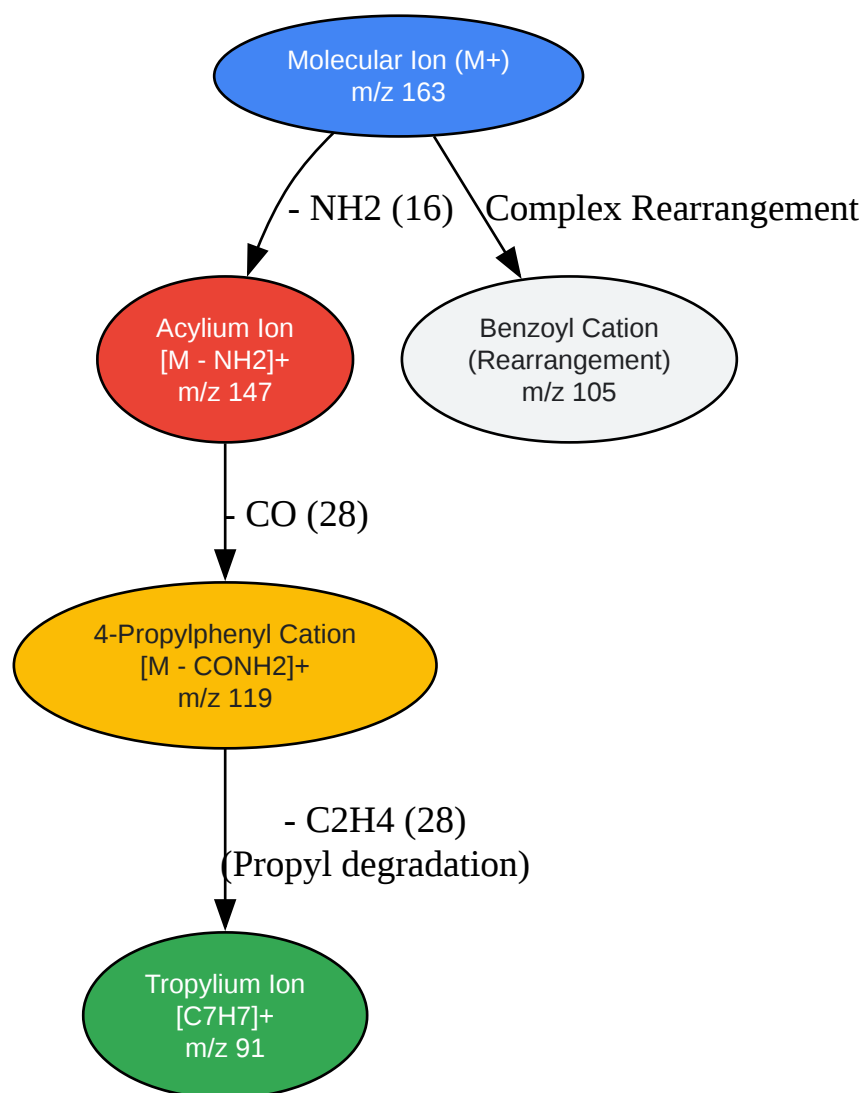
Fragmentation Pathway (Graphviz)

The molecular ion (

163) undergoes

-cleavage (loss of

) and benzylic cleavage processes.



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Caption: Primary EI-MS fragmentation pathway for **4-Propylbenzamide** showing the sequential loss of the amide group and propyl chain degradation.

Key Ion Interpretation

- m/z 163 (M+): Molecular ion, typically visible but not the base peak.
- m/z 147: Loss of the amino group (). This confirms the primary amide structure.
- m/z 119: Loss of the entire amide moiety ()

) or sequential loss of CO from m/z 147.

- m/z 91: Tropylium ion (

), formed by the cleavage of the propyl chain and rearrangement of the aromatic ring. This is a hallmark of alkylbenzenes.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 21950701, **4-Propylbenzamide**. Retrieved from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds.
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